

3-(3,5-dichlorophenyl)benzoic acid safety and handling precautions

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Compound of Interest

Compound Name: 3-(3,5-dichlorophenyl)benzoic Acid

Cat. No.: B1334100

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An In-depth Technical Guide to the Safety and Handling of 3,5-Dichlorobenzoic Acid

Disclaimer: The following guide pertains to 3,5-Dichlorobenzoic Acid (CAS No: 51-36-5), as comprehensive safety data for "**3-(3,5-dichlorophenyl)benzoic acid**" is not readily available in the provided search results. Researchers should always consult the specific Safety Data Sheet (SDS) for the exact compound they are handling.

This document provides a detailed overview of the safety precautions, handling procedures, and toxicological information for 3,5-Dichlorobenzoic acid, intended for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

3,5-Dichlorobenzoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The compound is an irritant to the skin, eyes, and respiratory system.^[1] In some classifications, it is also considered harmful if swallowed.^[2]

Table 1: GHS Hazard Classification for 3,5-Dichlorobenzoic Acid

Classification	Hazard Statement (H-Code)	Source
Skin Corrosion/Irritation	H315: Causes skin irritation	[2] [3]
Serious Eye Damage/Irritation	H318: Causes serious eye damage / H319: Causes serious eye irritation	[2] [3]
Acute Oral Toxicity	H302: Harmful if swallowed	[2] [3]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	[2] [3]
Reproductive Toxicity	H361: Suspected of damaging fertility or the unborn child	
Specific Target Organ Toxicity (Repeated Exposure)	H372: Causes damage to organs (Lungs) through prolonged or repeated exposure	

Table 2: GHS Precautionary Statements and Pictograms

Category	Precautionary Statement (P-Code)	GHS Pictogram
Prevention	P261: Avoid breathing dust.[2] [3] P264: Wash skin thoroughly after handling.[2][3] P270: Do not eat, drink or smoke when using this product.[2][3] P271: Use only outdoors or in a well-ventilated area.[2][3] P280: Wear protective gloves/ eye protection/ face protection.[2][3]	Danger
Response	P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[2][3] P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2][3] P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][4] P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] P310: Immediately call a poison center or doctor.[2]	
Storage	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2][3][4] P405: Store locked up.[2][3][4]	
Disposal	P501: Dispose of contents/container in	

accordance with all applicable
federal, state, and local
regulations.[\[2\]](#)

Toxicological and Physical Data

Acute toxicity has been observed in animal studies. The compound appears as a white to beige or brown powder.[\[1\]](#)[\[5\]](#)

Table 3: Acute Toxicity Data

Test Type	Route of Exposure	Species	Dose	Toxic Effects Noted	Source
LD50	Subcutaneous	Mouse	250 mg/kg	Altered sleep time, muscle weakness, dyspnea	[5] [6]
LD50	Intraperitoneal	Mouse	237 mg/kg	Not specified	[5] [6]

Table 4: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂	[6]
Molecular Weight	191.01 g/mol	[6]
Melting Point	184-187 °C	[5] [6]
Boiling Point	309.1 ± 22.0 °C at 760 mmHg	[6]
Flash Point	140.7 ± 22.3 °C	[6]

Experimental and Handling Protocols

Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling 3,5-Dichlorobenzoic acid to prevent exposure.

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#) Gloves must be inspected before use, and proper removal techniques should be employed to avoid skin contact. Wear appropriate protective clothing to minimize skin exposure.[\[1\]](#)
- **Respiratory Protection:** A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[\[1\]](#) Use only in a well-ventilated area and avoid breathing dust.[\[2\]](#)[\[7\]](#)

Engineering Controls and Storage

- **Ventilation:** Use adequate ventilation to keep airborne concentrations low.[\[1\]](#) Facilities should be equipped with a local exhaust ventilation system.
- **Safety Stations:** Facilities storing or utilizing this material must be equipped with an eyewash facility and a safety shower.[\[1\]](#)[\[8\]](#)
- **Storage Conditions:** Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

Protocol for Accidental Spills

In the event of a spill, follow these steps while using proper personal protective equipment:

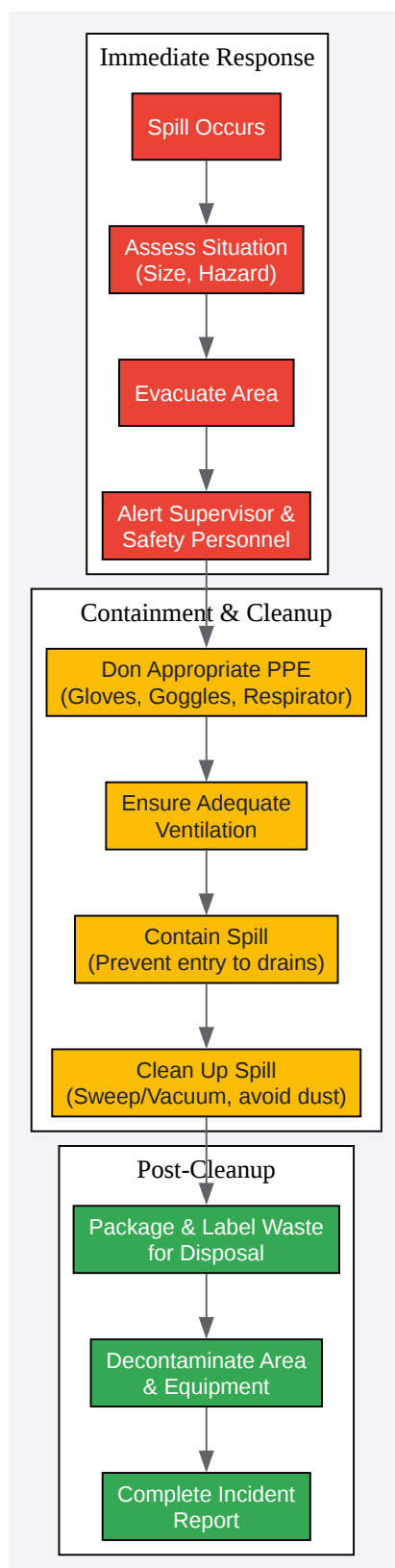
- **Evacuate:** Evacuate the danger area and consult an expert.[\[3\]](#)
- **Ventilate:** Ensure adequate ventilation in the affected area.[\[1\]](#)
- **Containment:** Prevent the product from entering drains. Cover drains if necessary.

- Cleanup: For dry spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[1] Avoid generating dusty conditions.[1]
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the waste in accordance with all applicable federal, state, and local regulations.[8]

Protocol for First Aid Measures

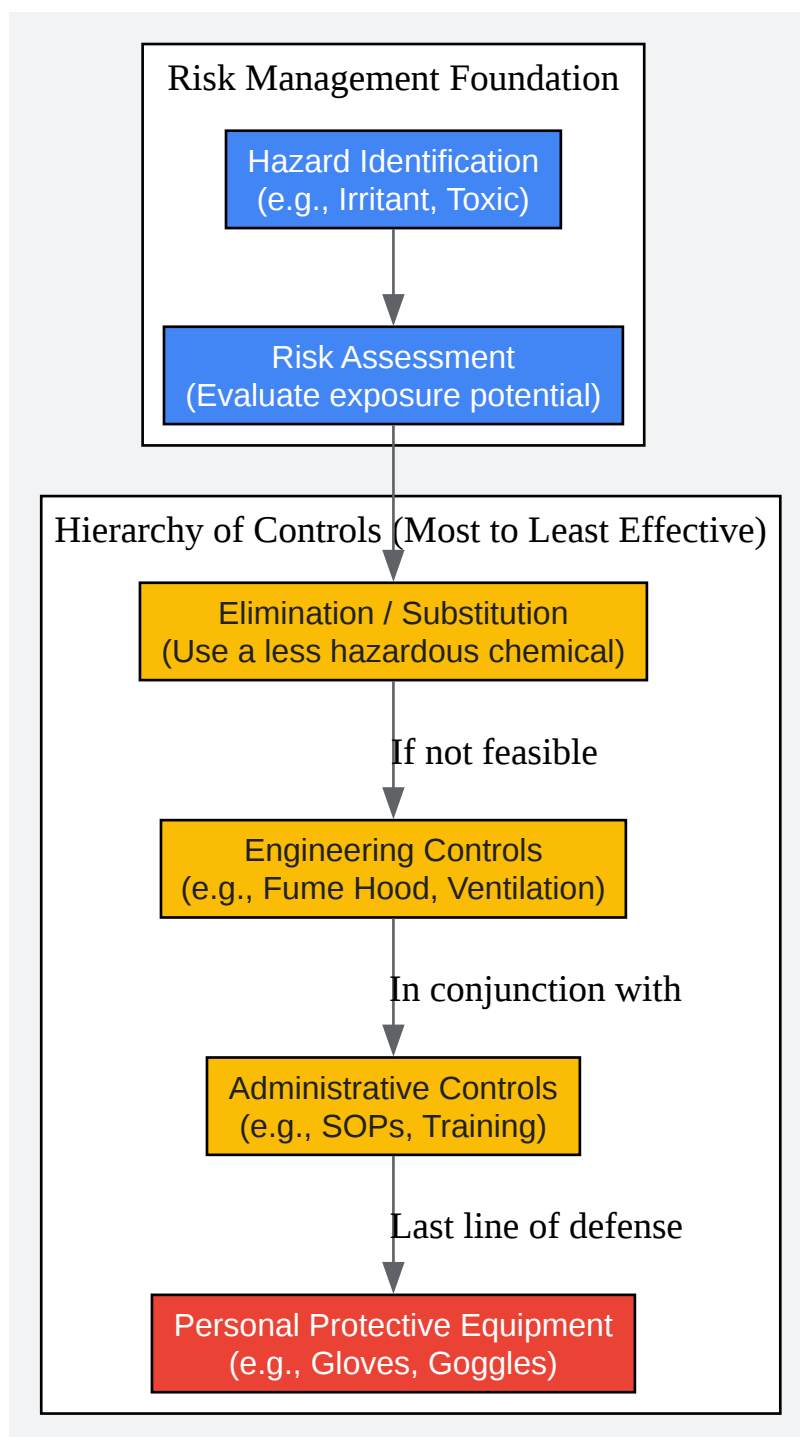
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.[1][2]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Wash the affected area with plenty of soap and water.[2] Get medical attention if irritation occurs.[2]
- Inhalation: Remove the individual from exposure and move to fresh air immediately.[1] If not breathing, give artificial respiration.[1] If breathing is difficult, give oxygen.[1] Get medical aid.
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[1] Never give anything by mouth to an unconscious person.[1] Call a poison center or doctor if you feel unwell.[2]

Visualized Workflows and Relationships



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Caption: Workflow for a safe response to a chemical spill.



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